

# Application Notes and Protocols for Acetylcedrene in Perfumery and Fine Fragrances

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## Compound of Interest

Compound Name: Acetylcedrene

Cat. No.: B1664338

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Acetylcedrene**, a synthetic fragrance ingredient, and its application in perfumery and fine fragrances. The information is intended for researchers, scientists, and professionals involved in fragrance development.

## Introduction to Acetylcedrene

**Acetylcedrene**, also known as Methyl Cedryl Ketone, is a widely used synthetic aromatic compound valued for its rich, warm, and persistent woody and ambery scent profile.<sup>[1]</sup> It is a colorless to pale yellow liquid with a strong and long-lasting aroma.<sup>[2]</sup> Chemically, it is an unsaturated ketone with a bridged ring structure.<sup>[2]</sup> Its excellent tenacity and diffusive properties make it a valuable fixative and enhancer in a variety of fragrance formulations.<sup>[1]</sup>

Odor Profile: Woody, ambery, musky, with hints of cedar.<sup>[3][4][5]</sup>

## Quantitative Data

The following tables summarize the key quantitative data for **Acetylcedrene**, facilitating its effective use in fragrance formulations.

Table 1: Physical and Chemical Properties of **Acetylcedrene**

| Property                | Value                                  | Reference |
|-------------------------|--|-----------|
| CAS Number              | 32388-55-9                             | [1][6]    |
| Molecular Formula       | C17H26O                                | [6][7]    |
| Molecular Weight        | 246.39 g/mol                           | [6]       |
| Appearance              | Colorless to pale yellow liquid        | [2][3][7] |
| Specific Gravity (20°C) | 0.996 - 1.010                          | [5]       |
| Refractive Index (20°C) | 1.517 - 1.521                          | [5]       |
| Boiling Point           | 348 - 349 °C (estimated)               | [5]       |
| Flash Point             | 156.11 °C (TCC)                        | [5]       |
| Solubility              | Soluble in alcohol; Insoluble in water | [2][5]    |
| Substantivity on paper  | 400 hours                              | [5]       |

Table 2: Toxicological Data for **Acetylcedrene**

| Endpoint                       | Value           | Reference |
|--------------------------------|-----------------|-----------|
| LD50 Oral (rat)                | > 5.2 ml/kg     | [6]       |
| LD50 Dermal (rabbit)           | > 2 g/kg        | [6]       |
| Genotoxicity                   | Not genotoxic   | [8]       |
| Repeated Dose Toxicity (NOAEL) | 20.28 mg/kg/day | [8]       |

## Applications in Fragrance Formulations

**Acetylcedrene** is a versatile ingredient used across a wide range of product categories.[1][9]

- **Fine Fragrances:** It serves as a cornerstone in many fine fragrance compositions, particularly in masculine and unisex scents, providing a sophisticated woody and ambery base note.[1]

- **Personal Care Products:** Due to its stability and pleasant aroma, it is incorporated into soaps, detergents, shampoos, lotions, creams, and deodorants.[1][2][9]
- **Home Fragrances:** It is used in air fresheners, candles, and diffusers to create a warm and inviting atmosphere.[9]

#### Function in a Composition:

- **Fixative:** Its low volatility and high substantivity help to anchor more volatile top and middle notes, increasing the overall longevity of the fragrance.[1][7]
- **Enhancer/Modifier:** It can boost and round out the overall aroma profile, adding depth and complexity.[1][7] It blends well with other woody, balsamic, and mossy notes.[2]

## Experimental Protocols

The following are generalized protocols for evaluating the performance of fragrances containing **Acetylcedrene**.

### 4.1. Protocol for Evaluating Fragrance Tenacity on Skin

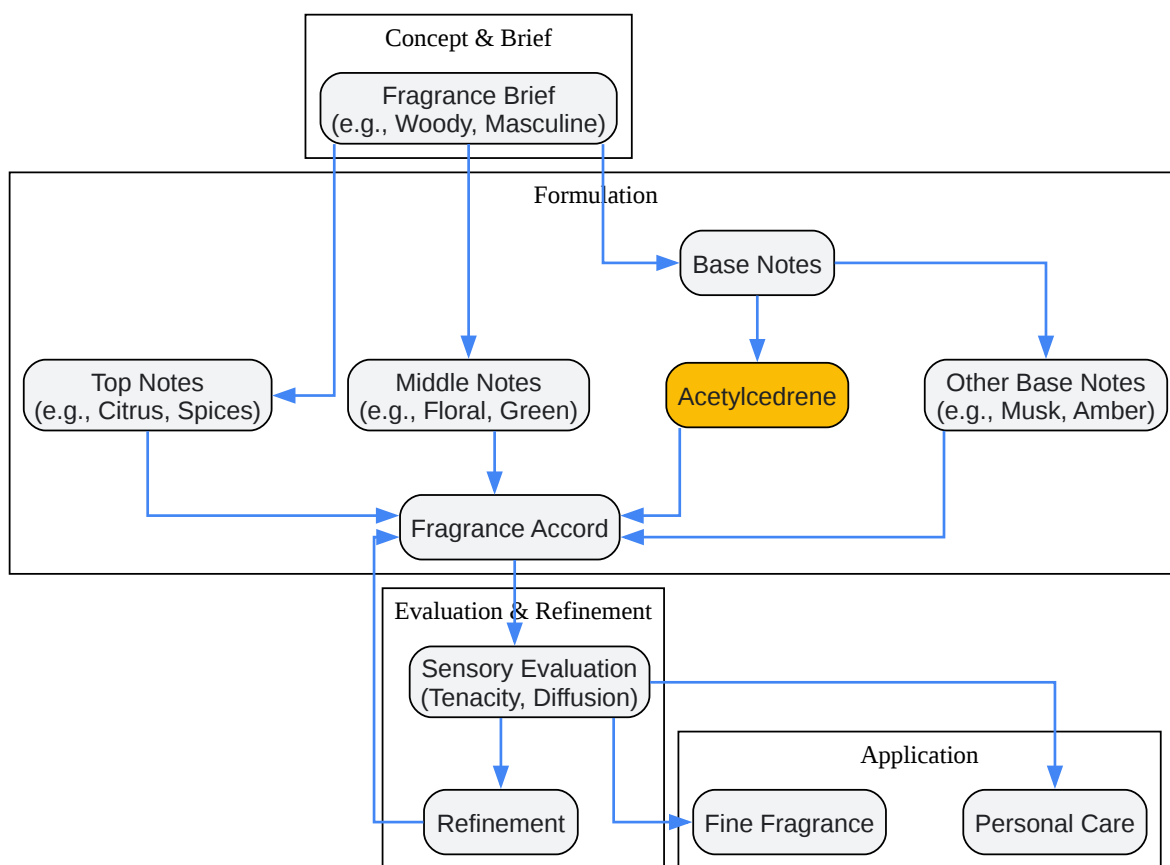
- **Panelist Selection:** Recruit a panel of at least 10 trained sensory analysts.
- **Sample Preparation:** Prepare a 10% solution of the fragrance oil containing **Acetylcedrene** in ethanol. Prepare a control sample without **Acetylcedrene**.
- **Application:** Apply 0.1 ml of the test fragrance and the control to separate, marked areas on the panelists' forearms.
- **Evaluation:** Have panelists evaluate the intensity of the fragrance at regular intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours) on a scale of 0 (no odor) to 9 (very strong).
- **Data Analysis:** Plot the average intensity ratings over time for both the test and control fragrances to compare their evaporation profiles and the fixative effect of **Acetylcedrene**.

### 4.2. Protocol for Stability Testing in a Product Base (e.g., Lotion)

- **Sample Preparation:** Prepare two batches of the lotion base. Incorporate the fragrance oil with **Acetylcedrene** into one batch at a typical concentration (e.g., 0.5-2.0%). The other batch will serve as an unfragranced control.
- **Accelerated Stability Testing:** Store samples of both batches under different conditions:
  - Elevated temperature: 40°C for 3 months.
  - UV light exposure: In a UV light cabinet for a specified duration.
  - Room temperature (as a control).
- **Evaluation:** At regular intervals (e.g., 1, 2, and 3 months), evaluate the samples for any changes in:
  - Odor: Compare the odor of the aged samples to a fresh sample.
  - Color: Visually inspect for any color changes.
  - pH: Measure the pH of the lotion.
  - Viscosity: Measure the viscosity using a viscometer.
- **Data Analysis:** Document any significant changes in the parameters over time to assess the stability of the fragrance in the product base.

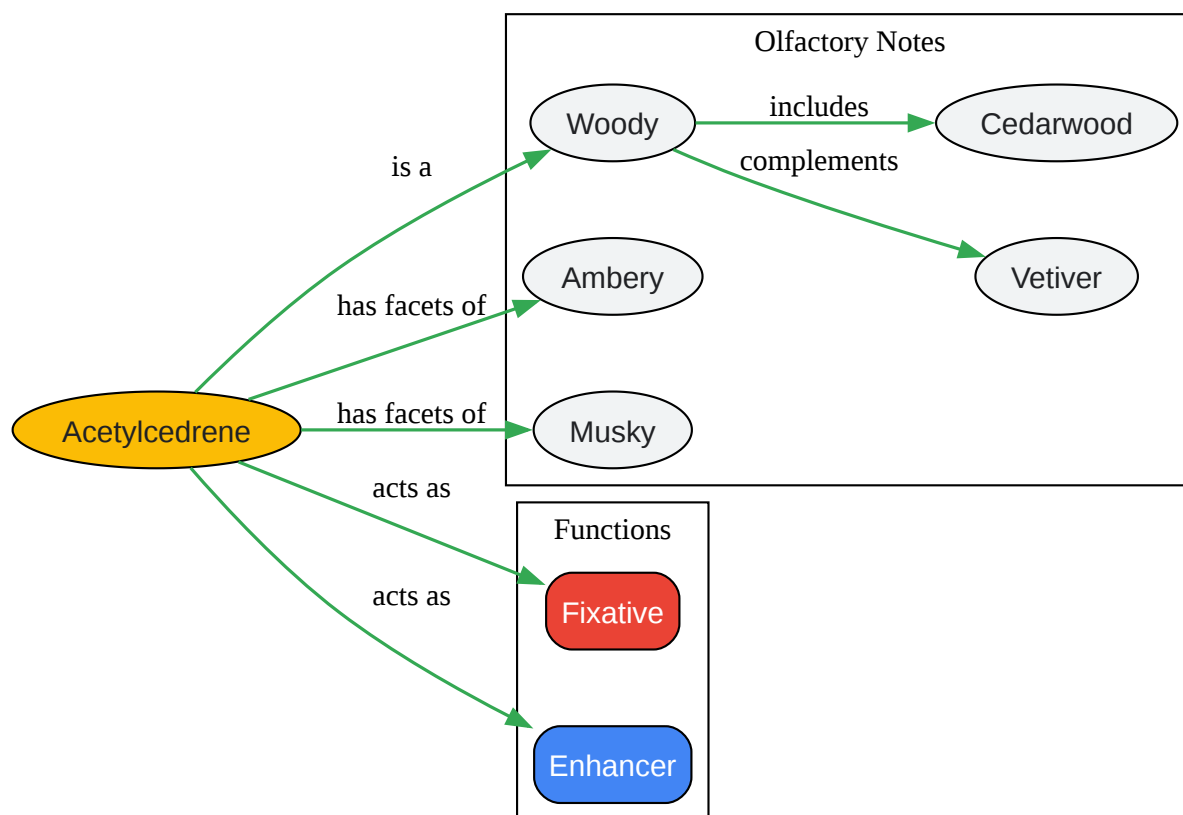
## Diagrams

The following diagrams illustrate the role and relationships of **Acetylcedrene** in fragrance creation.



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Caption: Workflow of fragrance creation incorporating **Acetylcedrene**.



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Caption: Logical relationships of **Acetylcedrene** with other fragrance notes and functions.

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